

Introduction: The Structural Significance of 2-(Azetidin-3-yl)-4-methylpyrimidine

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Compound of Interest

Compound Name: 2-(Azetidin-3-yl)-4-methylpyrimidine

Cat. No.: B8809380

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The molecule **2-(Azetidin-3-yl)-4-methylpyrimidine** incorporates two key heterocyclic scaffolds: a pyrimidine ring and an azetidine ring. Pyrimidine derivatives are fundamental components of biologically active molecules, and their structural characterization is crucial in medicinal chemistry.[1] The azetidine moiety, a four-membered nitrogen-containing heterocycle, has gained prominence in drug discovery due to its unique physicochemical properties that can enhance pharmacokinetic profiles, solubility, and metabolic stability.[2] The combination of these two rings presents a unique structural and electronic environment, making NMR spectroscopy an indispensable tool for its unambiguous characterization.

This guide will delve into the predicted ^1H and ^{13}C NMR spectra of **2-(Azetidin-3-yl)-4-methylpyrimidine**, provide a robust experimental protocol for data acquisition, and discuss the advanced NMR techniques necessary for complete structural assignment.

Theoretical Framework: Understanding the NMR Landscape

^1H and ^{13}C NMR spectroscopy provide detailed information about the chemical environment of individual protons and carbon atoms, respectively.[1] The chemical shift (δ) of a nucleus is

highly sensitive to its electronic environment, which is influenced by factors such as hybridization, electronegativity of neighboring atoms, and magnetic anisotropy.

- **Pyrimidine Ring:** The pyrimidine ring is an electron-deficient aromatic system. The nitrogen atoms deshield the ring protons and carbons, causing them to resonate at a lower field (higher ppm) compared to benzene. The protons at positions 2, 4, 5, and 6 have characteristic chemical shifts that are sensitive to the nature and position of substituents.^[1]
- **Azetidine Ring:** The azetidine ring is a strained, non-aromatic heterocycle. The chemical shifts of the protons and carbons in the azetidine ring are influenced by the ring strain and the electronegativity of the nitrogen atom.^{[3][4]} Substituents on the azetidine ring can significantly alter the chemical shifts of the ring protons and carbons.^[3]
- **Methyl Group:** The methyl group on the pyrimidine ring is expected to have a characteristic chemical shift in the aliphatic region of the ^1H NMR spectrum.

Predicted ^1H NMR Spectral Data

Based on the analysis of similar pyrimidine and azetidine derivatives found in the literature, the following ^1H NMR spectral data are predicted for **2-(Azetidin-3-yl)-4-methylpyrimidine** in a standard deuterated solvent like CDCl_3 or DMSO-d_6 .

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Justification
H5 (pyrimidine)	6.8 - 7.2	d	~5	The pyrimidine ring protons are deshielded. The coupling with H6 will result in a doublet.
H6 (pyrimidine)	8.2 - 8.6	d	~5	Being adjacent to a nitrogen atom, H6 is expected to be further downfield than H5.
H3' (azetidine)	4.0 - 4.5	quintet	~8	This proton is attached to the carbon linking the two rings and is coupled to the four adjacent methylene protons of the azetidine ring.
H2'/H4' (azetidine)	3.8 - 4.2	t	~8	These methylene protons are adjacent to the nitrogen atom and are coupled to the H3' proton.
CH ₃ (methyl)	2.4 - 2.7	s	N/A	The methyl group on the pyrimidine ring will appear as a

singlet in the aliphatic region.

NH (azetidine)

1.5 - 3.5

br s

N/A

The chemical shift of the N-H proton is solvent-dependent and the signal is often broad.

Predicted ^{13}C NMR Spectral Data

The predicted ^{13}C NMR chemical shifts for **2-(Azetidin-3-yl)-4-methylpyrimidine** are summarized below.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Justification
C2 (pyrimidine)	160 - 165	This carbon is bonded to two nitrogen atoms and the azetidine ring, leading to a significant downfield shift.
C4 (pyrimidine)	165 - 170	The carbon bearing the methyl group and adjacent to a nitrogen atom will be in a similar downfield region.
C5 (pyrimidine)	115 - 120	This is an aromatic carbon in an electron-deficient ring.
C6 (pyrimidine)	155 - 160	This carbon is adjacent to a nitrogen atom, causing a downfield shift.
C3' (azetidine)	35 - 45	The methine carbon of the azetidine ring.
C2'/C4' (azetidine)	50 - 60	These methylene carbons are adjacent to the nitrogen atom.
CH ₃ (methyl)	20 - 25	A typical chemical shift for a methyl group on an aromatic ring.

Advanced NMR Techniques for Structural Confirmation

While 1D ¹H and ¹³C NMR provide essential information, 2D NMR techniques are crucial for the unambiguous assignment of all signals and for confirming the connectivity of the molecule.^[3]

- COSY (Correlation Spectroscopy): This experiment reveals proton-proton couplings. It would be used to confirm the coupling between H5 and H6 on the pyrimidine ring and between the protons on the azetidine ring.

- **HSQC (Heteronuclear Single Quantum Coherence):** This experiment correlates directly bonded proton and carbon atoms. It would be used to definitively assign the carbon signals based on the assignments of their attached protons.
- **HMBC (Heteronuclear Multiple Bond Correlation):** This experiment shows correlations between protons and carbons that are two or three bonds away. This is critical for confirming the connectivity between the azetidine and pyrimidine rings by observing correlations between H3' of the azetidine and C2, C5, and C6 of the pyrimidine.

Experimental Protocol for NMR Data Acquisition

A logical workflow is essential for efficiently elucidating the structure of a complex molecule like **2-(Azetidin-3-yl)-4-methylpyrimidine**.

Sample Preparation

- **Sample Purity:** Ensure the sample is of high purity. Impurities can complicate spectral interpretation.
- **Solvent Selection:** Choose a deuterated solvent in which the compound is fully soluble (e.g., CDCl₃, DMSO-d₆, or MeOD). The choice of solvent can affect the chemical shifts, particularly for the N-H proton.
- **Concentration:** Prepare a solution with a concentration of 5-10 mg of the compound in 0.5-0.7 mL of the deuterated solvent.
- **Filtration:** If any solid particles are visible, filter the sample through a small plug of glass wool in a Pasteur pipette before transferring it to the NMR tube to ensure magnetic field homogeneity.^[3]

NMR Instrument Parameters

- **Spectrometer:** Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
- **¹H NMR Acquisition:**
 - **Pulse Sequence:** A standard single-pulse experiment.

- Spectral Width: Typically 12-16 ppm.
- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-5 seconds.
- Number of Scans: 8-16 scans for a concentrated sample.
- ¹³C NMR Acquisition:
 - Pulse Sequence: A proton-decoupled experiment (e.g., zgpg30).
 - Spectral Width: Typically 0-220 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024 or more scans may be needed due to the low natural abundance of ¹³C.
- 2D NMR Acquisition: Utilize standard pulse programs for COSY, HSQC, and HMBC experiments, optimizing parameters according to the instrument's software.

Data Presentation and Visualization

Summarize all quantitative data into clearly structured tables for easy comparison and interpretation.

Table 1: Predicted ¹H NMR Data for **2-(Azetidin-3-yl)-4-methylpyrimidine**

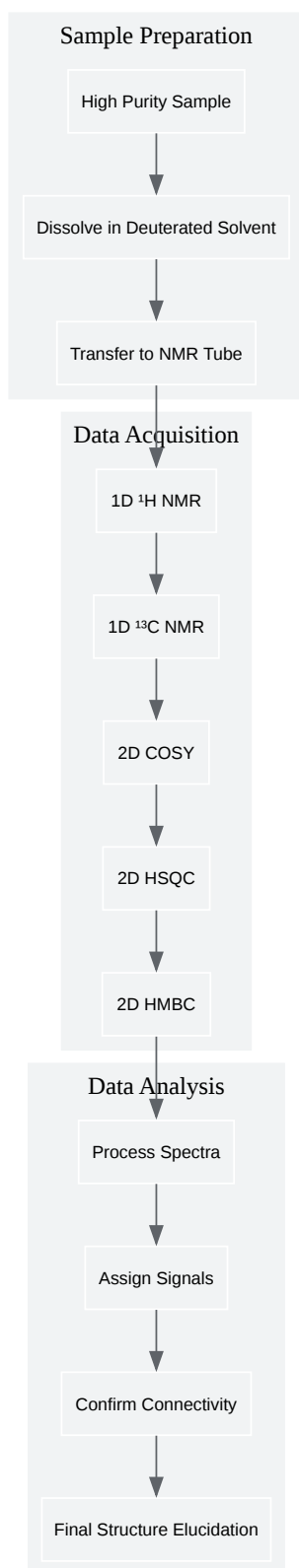
Proton	Predicted δ (ppm)	Multiplicity	J (Hz)
H5	6.8 - 7.2	d	~5
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H2'/H4'	3.8 - 4.2	t	~8
CH ₃	2.4 - 2.7	s	N/A

| NH | 1.5 - 3.5 | br s | N/A |

Table 2: Predicted ¹³C NMR Data for **2-(Azetidin-3-yl)-4-methylpyrimidine**

Carbon	Predicted δ (ppm)
C2	160 - 165
C4	165 - 170
C5	115 - 120
C6	155 - 160
C3'	35 - 45
C2'/C4'	50 - 60

| CH₃ | 20 - 25 |



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Caption: Experimental workflow for NMR-based structure elucidation.

Conclusion

The structural elucidation of novel heterocyclic compounds like **2-(Azetidin-3-yl)-4-methylpyrimidine** is a cornerstone of modern drug discovery. ^1H and ^{13}C NMR spectroscopy, offering detailed insights into molecular structure in solution, remain the primary analytical tools. [1] While direct experimental data for this specific molecule is not readily available in the public domain, a thorough understanding of the NMR properties of its constituent pyrimidine and azetidine rings allows for a robust prediction of its spectral characteristics. The combination of 1D and 2D NMR experiments, following a rigorous experimental protocol, will enable the unambiguous confirmation of its structure, paving the way for further investigation into its biological activity.

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